

N-phenylquinoline-2-carboxamide: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Quinaldanilide*

Cat. No.: *B15394925*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of N-phenylquinoline-2-carboxamide, a key heterocyclic compound with significant potential in medicinal chemistry. Due to a notable absence of direct quantitative data in publicly available literature, this document serves as a foundational resource, offering detailed experimental protocols for determining these critical physicochemical properties. Furthermore, it outlines the synthesis of the parent compound and visualizes potential signaling pathways based on the known biological activities of its derivatives. This guide is intended to empower researchers and drug development professionals to generate the necessary data to advance the understanding and application of N-phenylquinoline-2-carboxamide and its analogs.

Introduction

N-phenylquinoline-2-carboxamide belongs to the quinoline carboxamide class of compounds, which has garnered substantial interest in drug discovery due to a wide range of biological activities. Derivatives of this scaffold have been investigated for their potential as inhibitors of various enzymes and receptors, including histone deacetylases (HDACs) and the P2X7 receptor, suggesting their therapeutic promise in oncology and inflammatory diseases.

Despite its importance, a thorough review of the scientific literature reveals a significant gap in the characterization of the fundamental physicochemical properties of N-phenylquinoline-2-

carboxamide, specifically its solubility and stability. These parameters are paramount in early-stage drug development, influencing bioavailability, formulation, and ultimately, clinical success. This guide addresses this knowledge gap by providing a framework for the systematic evaluation of these properties.

Physicochemical Properties

A comprehensive search of available scientific databases did not yield specific quantitative data for the solubility and stability of N-phenylquinoline-2-carboxamide. The following tables are presented as templates for the systematic recording of experimental data.

Solubility Data

The solubility of a compound is a critical determinant of its absorption and distribution in biological systems. It is recommended to determine both kinetic and thermodynamic solubility in various relevant media.

Table 1: Kinetic Solubility of N-phenylquinoline-2-carboxamide

Solvent System	Temperature (°C)	Method	Solubility (µg/mL)	Observations
Phosphate-Buffered Saline (PBS), pH 7.4	25	Nephelometry/UV Spectroscopy	Data not available	
Simulated Gastric Fluid (SGF), pH 1.2	37	Nephelometry/UV Spectroscopy	Data not available	
Simulated Intestinal Fluid (SIF), pH 6.8	37	Nephelometry/UV Spectroscopy	Data not available	
Water	25	Nephelometry/UV Spectroscopy	Data not available	
Dimethyl Sulfoxide (DMSO)	25	Visual	Data not available	
Ethanol	25	Visual	Data not available	

Table 2: Thermodynamic Solubility of N-phenylquinoline-2-carboxamide

Solvent System	Temperature (°C)	Method	Solubility (µg/mL)	Observations
Phosphate-Buffered Saline (PBS), pH 7.4	25	Shake-Flask (HPLC-UV)	Data not available	
Water	25	Shake-Flask (HPLC-UV)	Data not available	

Stability Data

Stability studies are essential to understand the degradation pathways and shelf-life of a compound. Forced degradation studies under various stress conditions are recommended as per the International Council for Harmonisation (ICH) guidelines.

Table 3: Stability of N-phenylquinoline-2-carboxamide under Forced Degradation

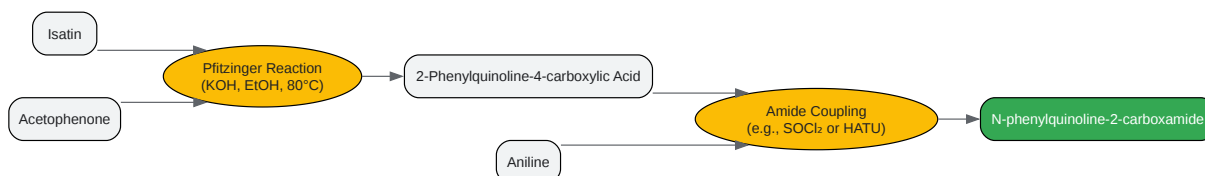
Stress Condition	Time (hours)	Temperature (°C)	% Degradation	Major Degradants (if identified)
0.1 M HCl	2, 6, 24, 48	60	Data not available	
0.1 M NaOH	2, 6, 24, 48	60	Data not available	
3% H ₂ O ₂	2, 6, 24, 48	25	Data not available	
Thermal (Solid State)	24, 48, 72	80	Data not available	
Photostability (ICH Q1B)	-	25	Data not available	

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of N-phenylquinoline-2-carboxamide and for conducting the key experiments to determine its solubility and stability.

Synthesis of N-phenylquinoline-2-carboxamide

The synthesis of N-phenylquinoline-2-carboxamide can be achieved through a multi-step process starting from isatin and acetophenone.



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Synthesis of N-phenylquinoline-2-carboxamide.

Protocol:

- Synthesis of 2-Phenylquinoline-4-carboxylic Acid:
 - Dissolve isatin in a 33% potassium hydroxide (KOH) solution.
 - Slowly add an ethanol solution of acetophenone.
 - Reflux the mixture at 85°C for 8 hours.
 - Remove the solvent by rotary evaporation.
 - Add water and adjust the pH to 5-6 with 3 M HCl to precipitate the product.
 - Filter and wash the solid to obtain 2-phenylquinoline-4-carboxylic acid.
- Amide Coupling to form N-phenylquinoline-2-carboxamide:
 - Activate the carboxylic acid group of 2-phenylquinoline-4-carboxylic acid using a suitable coupling agent (e.g., thionyl chloride (SOCl₂) or a peptide coupling reagent like HATU).
 - In a separate flask, dissolve aniline in an appropriate aprotic solvent.
 - Slowly add the activated carboxylic acid to the aniline solution.

- Stir the reaction mixture at room temperature until completion (monitor by TLC).
- Work up the reaction mixture by washing with appropriate aqueous solutions to remove unreacted starting materials and byproducts.
- Purify the crude product by column chromatography or recrystallization to obtain pure N-phenylquinoline-2-carboxamide.

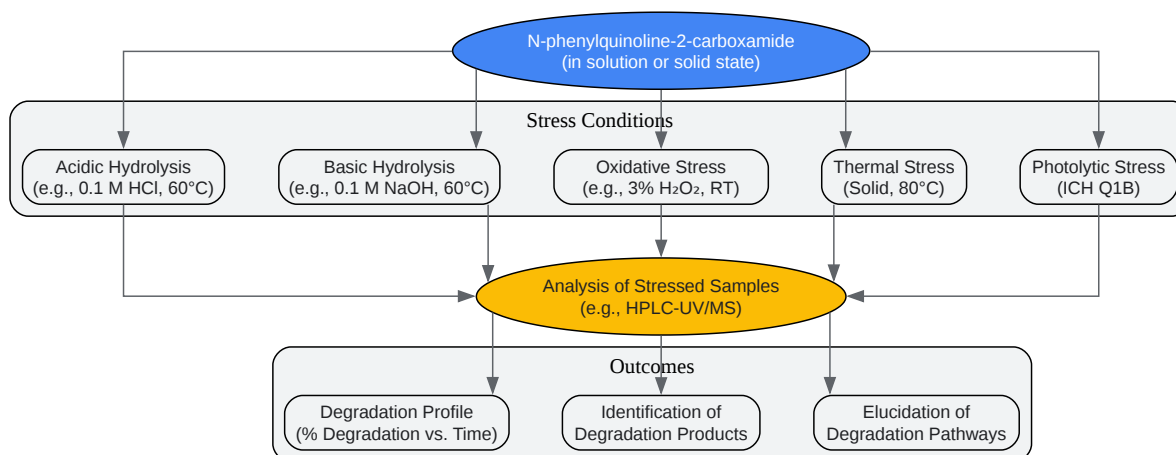
Solubility Assays

- Preparation of Stock Solution: Prepare a high-concentration stock solution of N-phenylquinoline-2-carboxamide in 100% DMSO (e.g., 10 mM).
- Serial Dilution: Perform serial dilutions of the stock solution in DMSO.
- Addition to Aqueous Buffer: Add a small, fixed volume of each DMSO solution to a larger volume of the desired aqueous buffer (e.g., PBS pH 7.4) in a microplate well.
- Incubation: Incubate the plate at a controlled temperature (e.g., 25°C or 37°C) for a specified period (e.g., 2 hours) with gentle shaking.
- Detection:
 - Nephelometry: Measure the light scattering of the solutions. An increase in scattering indicates precipitation. The highest concentration that does not show precipitation is the kinetic solubility.
 - UV Spectroscopy: Centrifuge the plate to pellet any precipitate. Measure the UV absorbance of the supernatant at the λ_{max} of the compound. Compare the absorbance to a standard curve prepared in the same buffer system to determine the concentration.
- Sample Preparation: Add an excess amount of solid N-phenylquinoline-2-carboxamide to a known volume of the desired solvent (e.g., water, PBS pH 7.4) in a sealed vial.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.

- **Phase Separation:** Allow the vials to stand undisturbed for a period to allow the undissolved solid to settle. Alternatively, centrifuge the samples at high speed.
- **Sample Collection and Analysis:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred. Filter the aliquot through a 0.22 μm filter.
- **Quantification:** Dilute the filtrate with an appropriate solvent and quantify the concentration of N-phenylquinoline-2-carboxamide using a validated HPLC-UV method against a standard curve.

Stability Study: Forced Degradation

Forced degradation studies are conducted to identify potential degradation products and to establish the intrinsic stability of the molecule.



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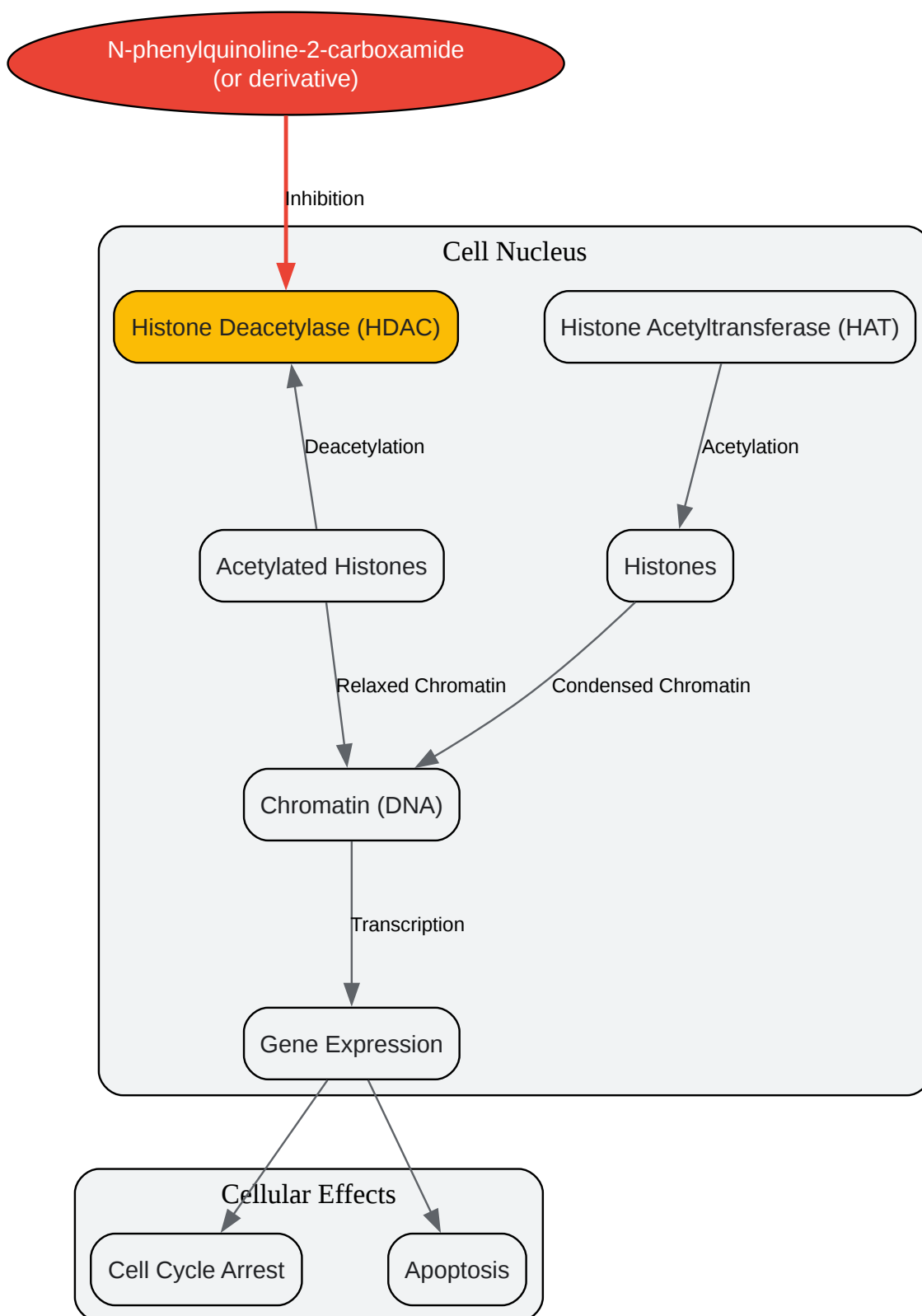
Forced degradation study workflow.

General Protocol:

- **Sample Preparation:** Prepare solutions of N-phenylquinoline-2-carboxamide in the respective stress media (e.g., 0.1 M HCl, 0.1 M NaOH, 3% H₂O₂). For thermal and photostability, use the solid compound.
- **Stress Conditions:**
 - **Acidic/Basic Hydrolysis:** Incubate the solutions at an elevated temperature (e.g., 60°C) and collect samples at various time points (e.g., 2, 6, 24, 48 hours). Neutralize the samples before analysis.
 - **Oxidative Stress:** Incubate the solution with hydrogen peroxide at room temperature and collect samples at various time points.
 - **Thermal Stress:** Store the solid compound at a high temperature (e.g., 80°C) and analyze at different time points.
 - **Photostability:** Expose the solid compound to light conditions as specified in ICH guideline Q1B.
- **Analysis:** Analyze the stressed samples using a stability-indicating HPLC method with UV and mass spectrometric (MS) detection to separate and quantify the parent compound and any degradation products.
- **Data Evaluation:** Calculate the percentage of degradation and identify the structure of major degradation products using MS and other spectroscopic techniques.

Potential Signaling Pathway Involvement

While the specific signaling pathways modulated by N-phenylquinoline-2-carboxamide are not yet elucidated, its derivatives have shown inhibitory activity against histone deacetylases (HDACs) and the P2X7 receptor. The following diagram illustrates a generalized pathway for an HDAC inhibitor.



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HDAC inhibition signaling pathway.

Conclusion

This technical guide highlights the current lack of public data on the solubility and stability of N-phenylquinoline-2-carboxamide and provides a comprehensive set of experimental protocols to address this gap. The methodologies outlined herein will enable researchers to generate the critical data necessary for the rational design and development of new therapeutics based on this promising scaffold. The provided visualizations of the synthesis and a potential signaling pathway offer a conceptual framework for further investigation. It is anticipated that the execution of these studies will significantly contribute to the advancement of N-phenylquinoline-2-carboxamide in the drug discovery pipeline.

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